

# Safe Disposal of 1-Fluoro-2-nitrobenzene: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Fluoro-2-nitrobenzene

Cat. No.: B031998

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This guide provides essential safety and logistical information for the proper disposal of **1-Fluoro-2-nitrobenzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

## Immediate Safety Precautions

**1-Fluoro-2-nitrobenzene** is a hazardous chemical that requires careful handling. It is classified as toxic if swallowed and fatal in contact with skin.<sup>[1][2]</sup> The substance causes skin and serious eye irritation and may lead to organ damage through prolonged or repeated exposure.<sup>[1][2]</sup> Furthermore, it is toxic to aquatic life with long-lasting effects.

**Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **1-Fluoro-2-nitrobenzene**.

PPE Category	Specification	Source
Hand Protection	Handle with inspected, chemical-resistant gloves. Use proper glove removal technique.	[2]
Eye/Face Protection	Use safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.	[1][2]
Skin and Body	Wear impervious protective clothing to prevent skin contact.	[1][2]
Respiratory	Use only under a chemical fume hood. If inhalation risk is high, use a NIOSH/MSHA approved respirator.	[1][3]

## Step-by-Step Disposal Protocol

Disposal of **1-Fluoro-2-nitrobenzene** must comply with all local, regional, and national hazardous waste regulations.[1] Never discharge it into drains or the environment.[1][4]

### Step 1: Waste Characterization and Segregation

- Identify as Hazardous Waste: **1-Fluoro-2-nitrobenzene** is a halogenated nitroaromatic compound and must be treated as hazardous waste.[1][5]
- Segregate as Halogenated Organic Waste: Do not mix **1-Fluoro-2-nitrobenzene** with non-halogenated solvents or other waste streams.[5][6] Mixing waste types can complicate disposal and increase costs.[7] It should be collected in a designated container for halogenated organic waste.[5]

### Step 2: Container Selection and Labeling

- Choose a Compatible Container: Use a container that is compatible with **1-Fluoro-2-nitrobenzene**. High-density polyethylene (HDPE) or the original container are suitable

choices. The container must be in good condition and have a secure, tight-fitting lid.[8]

- Label Correctly: Clearly label the waste container as "Hazardous Waste." The label must include:
  - The full chemical name: "**1-Fluoro-2-nitrobenzene**"
  - The words "Toxic" and "Marine Pollutant"
  - Appropriate hazard pictograms (e.g., skull and crossbones, health hazard, environmental hazard).
  - An accumulation start date.

### Step 3: Safe Accumulation and Storage

- Work Area: Always handle the waste transfer under a chemical fume hood to avoid inhalation of vapors.[1][3]
- Transferring Waste: Carefully pour the waste into the designated, labeled container, avoiding splashes. Use a funnel to prevent contaminating the exterior of the container.[8]
- Container Capacity: Do not fill waste containers beyond 90% of their capacity to allow for vapor expansion.[8]
- Storage: Store the sealed waste container in a designated satellite accumulation area. This area should be a cool, dry, and well-ventilated space, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[1][3][9] The storage area should be secure and accessible only to authorized personnel.[2]

### Step 4: Final Disposal

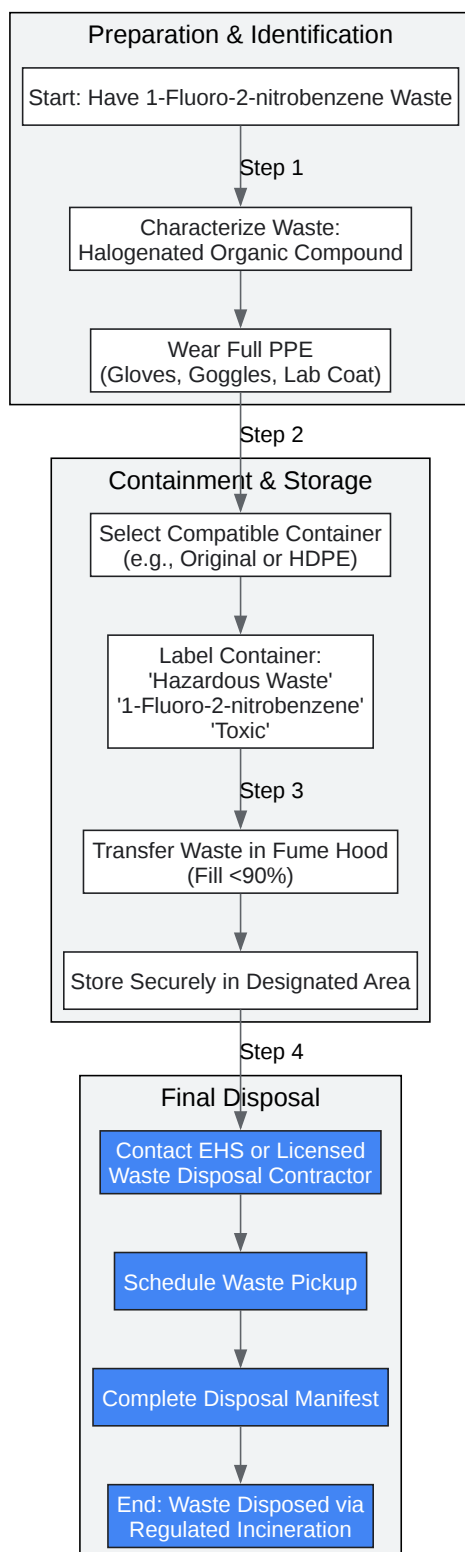
- Engage a Professional Service: Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Documentation: Ensure all required waste disposal documentation is completed accurately.

- Method: The standard disposal method for halogenated organic waste is high-temperature incineration at a permitted hazardous waste facility.[5]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Fluoro-2-nitrobenzene**.

## Workflow for 1-Fluoro-2-nitrobenzene Disposal

[Click to download full resolution via product page](#)Caption: Disposal workflow for **1-Fluoro-2-nitrobenzene**.

## Summary of Chemical and Hazard Data

The following table summarizes key quantitative data for **1-Fluoro-2-nitrobenzene** relevant to its safe handling and disposal.

Property	Value	Source
CAS Number	1493-27-2	[1][9]
Molecular Formula	C6H4FNO2	[2]
Appearance	Yellow, clear liquid	[9]
Boiling Point	116 °C @ 29 hPa	[9]
Flash Point	94 °C (closed cup)	[9][10]
Density	1.338 g/cm <sup>3</sup> @ 25 °C	[9]
UN Number	2810	
Hazard Class	6.1 (Toxic)	
Aquatic Toxicity	EC50 - Daphnia magna (Water flea) - 9.7 mg/l - 48 h	

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